

Navigating the Safe Handling of 2,4-Dihydroxyphenylacetylasparagine: A Procedural Guide

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Compound of Interest

Compound Name: 2,4-Dihydroxyphenylacetylasparagine

Cat. No.: B055432

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For researchers, scientists, and drug development professionals working with novel compounds, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **2,4-Dihydroxyphenylacetylasparagine**, a specific inhibitor of glutamate receptors. While a specific Safety Data Sheet (SDS) for this compound is not readily available, this document outlines a comprehensive safety protocol based on the handling of structurally similar phenolic and asparagine-derived compounds.

Disclaimer: The following information is provided as a general guide. A formal risk assessment should be conducted by the user before commencing any work with **2,4-Dihydroxyphenylacetylasparagine**.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **2,4-Dihydroxyphenylacetylasparagine**, a precautionary approach is essential. The following personal protective equipment is recommended to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety glasses with side shields or chemical safety goggles. ^[1]	Conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[1]
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are generally suitable for handling similar compounds. Check for breakthrough time and degradation with the specific solvent being used.
Body Protection	Laboratory coat.	A buttoned lab coat is the minimum requirement. For larger quantities or potential for splashing, chemical-resistant aprons or coveralls should be considered.
Respiratory Protection	Not generally required for small quantities handled in a well-ventilated area.	If dust is generated or if working outside of a fume hood, a NIOSH-approved respirator with a particulate filter may be necessary.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2,4-Dihydroxyphenylacetylaspargine** in a laboratory setting is crucial. The following workflow is designed to ensure safe and efficient use of the compound.



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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Navigating the Safe Handling of 2,4-Dihydroxyphenylacetyl asparagine: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [[https://www.benchchem.com/product/b055432#personal-protective-equipment-for-handling-2-4-dihydroxyphenylacetyl asparagine](https://www.benchchem.com/product/b055432#personal-protective-equipment-for-handling-2-4-dihydroxyphenylacetyl-asparagine)]

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